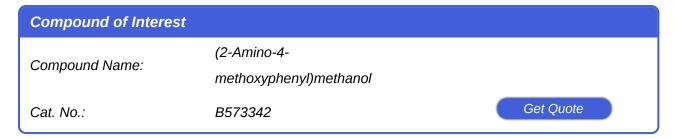


An In-depth Technical Guide to (2-Amino-4-methoxyphenyl)methanol

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical compound **(2-Amino-4-methoxyphenyl)methanol**, including its nomenclature, physicochemical properties, and a representative synthetic protocol.

Chemical Identity and Nomenclature

The unambiguous identification of a chemical entity is foundational for research and development. The compound with the structure featuring an amino group and a hydroxymethyl group on a methoxy-substituted benzene ring is systematically named according to the International Union of Pure and Applied Chemistry (IUPAC) conventions.

IUPAC Name: (2-amino-4-methoxyphenyl)methanol[1]

Synonyms: A variety of synonyms are used in literature and commercial listings to refer to this compound. These include:

- 2-AMINO-4-METHOXYBENZYL ALCOHOL[1][2]
- Benzenemethanol, 2-amino-4-methoxy-[1][2]
- (2-amino-4-methoxy-phenyl)methanol[1]



- CAS RN: 187731-65-3[1]
- DTXSID30666719[1]

Physicochemical Properties

A summary of the key computed and experimental properties of **(2-Amino-4-methoxyphenyl)methanol** is presented in the table below. These properties are essential for understanding the compound's behavior in various experimental and physiological settings.

Property	Value	Source
Molecular Formula	C ₈ H ₁₁ NO ₂	PubChem[1]
Molecular Weight	153.18 g/mol	PubChem[1]
Monoisotopic Mass	153.078978594 Da	PubChem[1]
XLogP3	0.9	PubChem[1]
Hydrogen Bond Donor Count	2	Guidechem[2]
Hydrogen Bond Acceptor Count	3	Guidechem[2]
Rotatable Bond Count	2	Guidechem[2]
Topological Polar Surface Area	55.5 Ų	Guidechem[2]
pKa (Predicted)	14.28 ± 0.10	Guidechem[2]
Solubility (25 °C)	40 g/L	Guidechem[2]

Experimental Protocol: Synthesis

The synthesis of **(2-Amino-4-methoxyphenyl)methanol** can be achieved through the reduction of a suitable precursor. A common and effective method involves the catalytic hydrogenation of the corresponding nitro compound, 2-nitro-4-methoxybenzyl alcohol. This process reduces the nitro group to an amine without affecting the benzyl alcohol moiety.

Foundational & Exploratory





Objective: To synthesize **(2-Amino-4-methoxyphenyl)methanol** from 2-nitro-4-methoxybenzyl alcohol.

Materials:

- 2-nitro-4-methoxybenzyl alcohol
- Methanol (Reagent Grade)
- Palladium on charcoal (10% Pd/C)
- Hydrogen gas (H₂)
- Inert gas (Nitrogen or Argon)
- Filtration apparatus (e.g., Buchner funnel, filter paper)
- Rotary evaporator

Procedure:

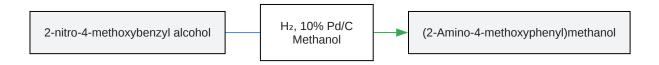
- Reaction Setup: In a hydrogenation vessel, dissolve 2-nitro-4-methoxybenzyl alcohol in methanol.
- Inerting: Purge the vessel with an inert gas (e.g., nitrogen or argon) to remove air.
- Catalyst Addition: Carefully add 10% palladium on charcoal catalyst to the solution. The amount of catalyst is typically 1-5 mol% relative to the substrate.
- Hydrogenation: Pressurize the vessel with hydrogen gas to the desired pressure (e.g., 1-5 atm) and stir the reaction mixture vigorously at room temperature.
- Reaction Monitoring: Monitor the progress of the reaction by techniques such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is fully consumed.
- Work-up: Once the reaction is complete, carefully depressurize the vessel and purge with an inert gas.



- Catalyst Removal: Filter the reaction mixture through a pad of celite to remove the palladium catalyst.
- Solvent Evaporation: Concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.
- Purification (if necessary): The crude (2-Amino-4-methoxyphenyl)methanol can be further purified by recrystallization or column chromatography to obtain the final product with high purity.

Visualization of Synthetic Pathway

The following diagram illustrates the logical workflow of the synthesis of **(2-Amino-4-methoxyphenyl)methanol** from its nitro precursor.



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Caption: Synthetic route to (2-Amino-4-methoxyphenyl)methanol.

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